

# Padnarsertib cost-effectiveness research use

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## Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

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## What is Known About Padnarsertib

The table below summarizes the key details available from search results:

Attribute	Information
Other Names	Also referred to as KPT-9274 [1].
Developmental Phase	Phase I (as of a 2023 update) [1].
Targeted Indications	Relapsed or refractory acute myeloid leukaemia (AML), advanced solid malignancies, non-Hodgkin's lymphoma [1].
Mechanism of Action	Inhibits PAK4 and NAMPT [1].
Cost-Effectiveness Data	<b>None identified</b> in current search results.

A 2023 update noted that a university-sponsored Phase I trial in AML was **suspended**, though the reason was not disclosed [1].

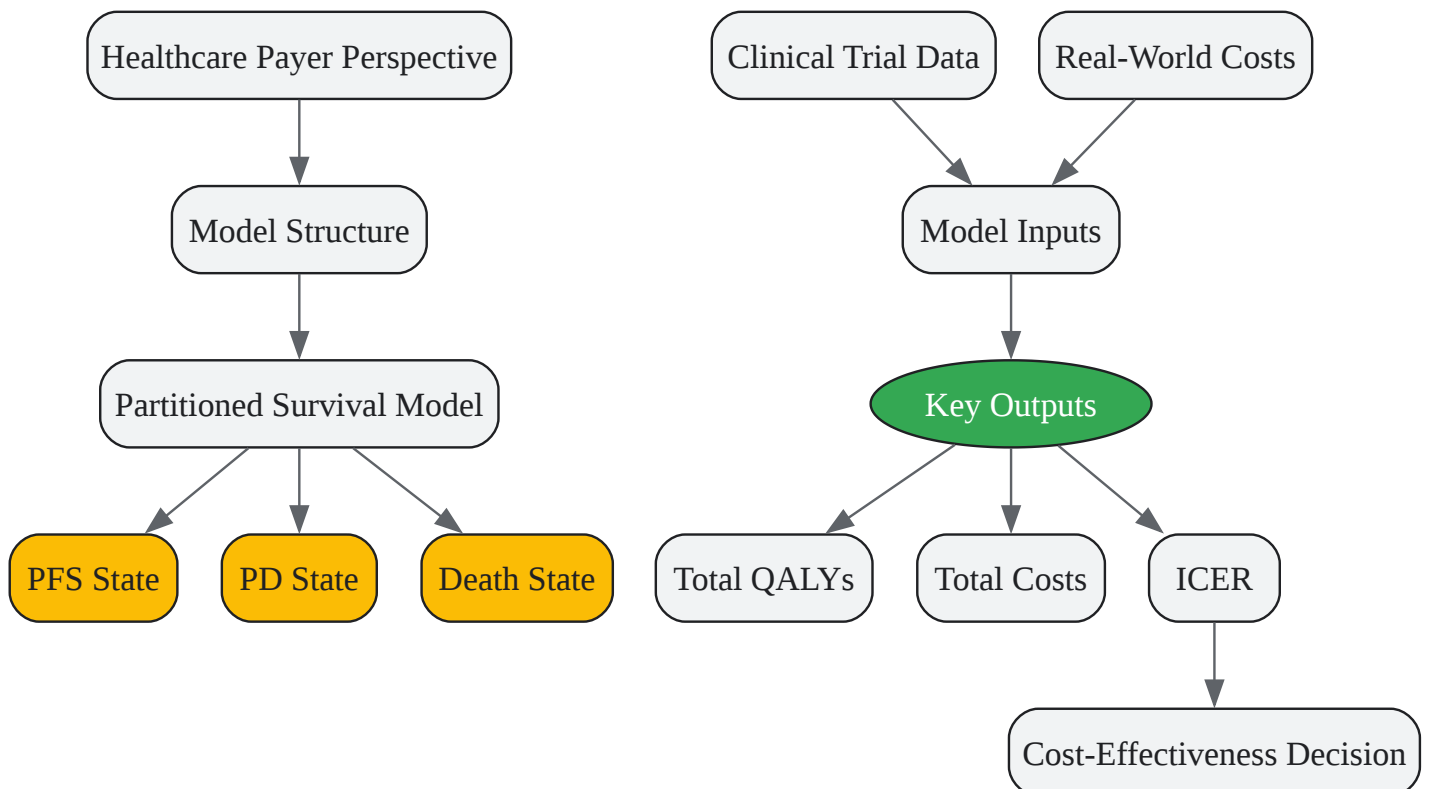
## Understanding the Lack of Data

The absence of cost-effectiveness research is expected for a drug at this development stage.

- **Stage of Development:** Cost-effectiveness analyses (CEAs) are typically conducted **after** a drug demonstrates efficacy and safety in later-stage (Phase III) trials and is nearing regulatory approval. These studies compare the new treatment's costs and health benefits to existing standard-of-care options [2] [3].
- **Prerequisites for CEA:** Performing a meaningful CEA requires robust clinical data on a drug's **overall survival benefit, progression-free survival, and quality of life impacts** compared to other treatments. This data is not yet available for **Padnarsertib** [2] [3].

## Examples of Cost-Effectiveness Analyses in Oncology

For context, here is how cost-effectiveness is typically evaluated for approved drugs, using CDK4/6 inhibitors for breast cancer as an example:



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- **Study from Qatar:** A 2024 study compared CDK4/6 inhibitors plus letrozole. It used a **10-year Markov model** and found that from a healthcare payer perspective, ribociclib was the most effective option but was not cost-effective compared to abemaciclib at current prices [2].
- **Study from China:** A 2025 analysis for second-line breast cancer used a **15-year partitioned survival model**. It concluded that ribociclib plus fulvestrant had the highest probability of being cost-effective compared to other CDK4/6 inhibitors at China's willingness-to-pay threshold [3].

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## References

1. Pipeline Moves: Advancement prospects halt for refractory ... [clinicaltrialsarena.com]
2. Comparative cost-effectiveness analysis of CDK4/6 ... [pmc.ncbi.nlm.nih.gov]
3. Cost-effectiveness of CDK4/6 inhibitors for second-line ... [nature.com]

To cite this document: Smolecule. [Padnarsertib cost-effectiveness research use]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531886#padnarsertib-cost-effectiveness-research-use>]

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